

2,2,3,4-Tetramethylpentane CAS number

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Compound of Interest

Compound Name: 2,2,3,4-Tetramethylpentane

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An In-depth Technical Guide to 2,2,3,4-Tetramethylpentane

CAS Number: 1186-53-4[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

This technical guide provides a comprehensive overview of **2,2,3,4-tetramethylpentane**, tailored for researchers, scientists, and professionals in drug development. The document covers its chemical and physical properties, spectral data, a detailed, albeit illustrative, experimental protocol for its synthesis, and a discussion of its known applications.

Chemical and Physical Properties

2,2,3,4-Tetramethylpentane is a branched-chain alkane with the chemical formula C9H20.[\[1\]](#) [\[2\]](#)[\[6\]](#) It is a colorless and flammable liquid with a characteristic strong odor.[\[6\]](#) Due to its highly branched structure, it exhibits properties that are of interest in fuel science, particularly its high octane rating which contributes to smoother combustion in internal combustion engines. Its low toxicity and minimal environmental impact are also notable characteristics.[\[6\]](#)

Table 1: Physical and Chemical Properties of **2,2,3,4-Tetramethylpentane**

Property	Value	Reference
CAS Number	1186-53-4	[1] [2] [3] [4] [5]
Molecular Formula	C9H20	[1] [2] [3] [4] [5] [6]
Molecular Weight	128.26 g/mol	[1] [2] [3] [4] [6]
Boiling Point	133.0 - 133.9 °C at 760 mmHg	[2] [6]
Melting Point	-121.0 °C	[2]
Density	0.72 g/cm³	[2] [6]
Refractive Index	1.405	[2] [6]
Flash Point	25.5 °C	[2] [6]
Vapor Pressure	10.2 mmHg at 25 °C	[2] [6]
Water Solubility	3.869 mg/L at 25 °C (estimated)	[7]

Spectral Data

The structural characterization of **2,2,3,4-tetramethylpentane** is supported by various spectroscopic techniques.

Table 2: Key Spectral Data for **2,2,3,4-Tetramethylpentane**

Spectroscopic Data	Key Features	Reference
¹³ C NMR	Multiple signals corresponding to the different carbon environments.	[1]
¹ H NMR	Signals corresponding to the chemically distinct hydrogen environments.	
Mass Spectrometry (GC-MS)	Molecular ion peak and characteristic fragmentation pattern.	[2] [5]

Experimental Protocols

Hypothetical Synthesis of 2,2,3,4-Tetramethylpentane

A direct and detailed experimental protocol for the synthesis of **2,2,3,4-tetramethylpentane** is not readily available in the surveyed literature. However, a plausible synthetic route can be adapted from the preparation of structurally similar, highly branched alkanes, such as 2,2,4,4-tetramethylpentane. The following protocol is a hypothetical procedure based on the reaction of a Grignard reagent with a suitable alkyl halide.

Objective: To synthesize **2,2,3,4-tetramethylpentane** via a Grignard reaction.

Materials:

- 3-chloro-2,2-dimethylbutane
- Magnesium turnings
- Isopropyl bromide
- Dry diethyl ether (anhydrous)
- 1 M Hydrochloric acid
- Saturated sodium bicarbonate solution

- Anhydrous magnesium sulfate
- Standard laboratory glassware for Grignard reaction (three-necked flask, dropping funnel, condenser)
- Inert atmosphere (Nitrogen or Argon)

Methodology:

- Preparation of Isopropylmagnesium Bromide (Grignard Reagent):
 - In a flame-dried three-necked flask equipped with a dropping funnel, condenser, and nitrogen inlet, place magnesium turnings.
 - Add a small amount of dry diethyl ether to cover the magnesium.
 - Add a solution of isopropyl bromide in dry diethyl ether dropwise from the dropping funnel to initiate the reaction.
 - Once the reaction starts (indicated by bubbling and a grayish appearance), add the remaining isopropyl bromide solution at a rate that maintains a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent.
- Coupling Reaction:
 - Cool the Grignard reagent solution in an ice bath.
 - Add a solution of 3-chloro-2,2-dimethylbutane in dry diethyl ether dropwise to the cooled Grignard reagent with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 2 hours.
- Work-up and Purification:

- Cool the reaction mixture in an ice bath and slowly quench by adding 1 M hydrochloric acid.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent and remove the solvent by rotary evaporation.
- Purify the crude product by fractional distillation to obtain **2,2,3,4-tetramethylpentane**.

Applications and Relevance to Drug Development

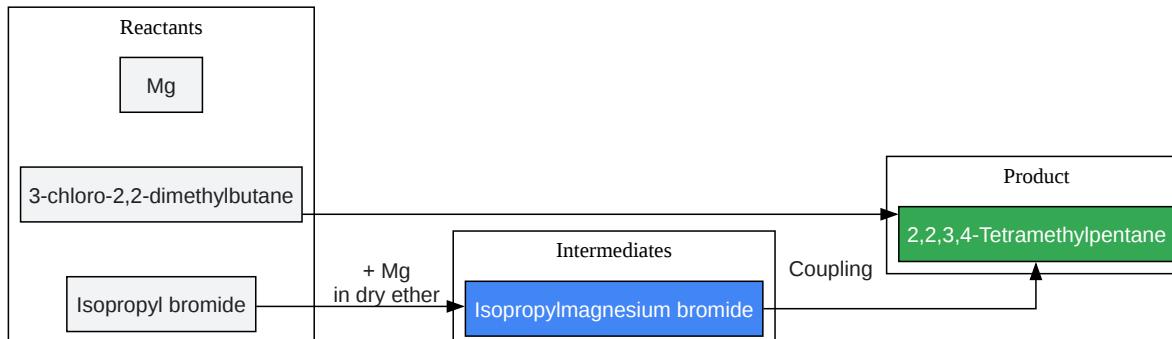
2,2,3,4-Tetramethylpentane is primarily of interest in the field of fuel science as a high-octane component.[4] Its highly branched structure is a desirable characteristic for gasoline, as it resists knocking during combustion.

In the context of research and drug development, there are no direct applications of **2,2,3,4-tetramethylpentane** as a therapeutic agent or a key intermediate in the synthesis of pharmaceuticals based on the available literature. Its use is generally limited to that of a non-polar solvent or as a reference compound in analytical techniques such as gas chromatography due to its well-defined physical properties. The low toxicity of this compound is a favorable attribute.[6]

Visualizations

Synthesis Pathway

The following diagram illustrates the hypothetical synthesis of **2,2,3,4-tetramethylpentane** from 3-chloro-2,2-dimethylbutane and isopropyl bromide via a Grignard reaction.

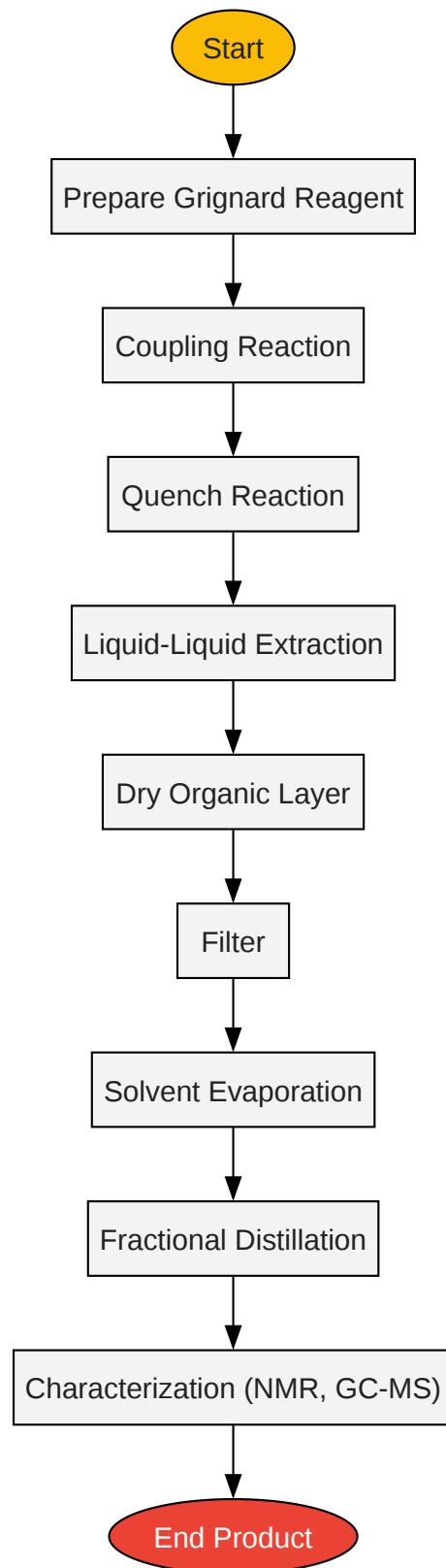


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Caption: Hypothetical synthesis of **2,2,3,4-tetramethylpentane**.

Experimental Workflow

The following diagram outlines the general workflow for the synthesis and purification of **2,2,3,4-tetramethylpentane**.



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